

Pyrazine-2-carbaldehyde physical and chemical characteristics

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Compound of Interest

Compound Name: Pyrazine-2-carbaldehyde

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An In-depth Technical Guide to Pyrazine-2-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical characteristics of **Pyrazine-2-carbaldehyde**, a key heterocyclic organic compound. The information is curated for professionals in research and development, with a focus on data clarity and experimental context.

Core Physical and Chemical Characteristics

Pyrazine-2-carbaldehyde, also known as 2-formylpyrazine, is a derivative of pyrazine with an aldehyde functional group attached to the pyrazine ring.^[1] At room temperature, it typically presents as an off-white to light yellow or brown crystalline solid or liquid with a pungent, aromatic odor.^{[1][2]} This compound is a valuable intermediate in various synthetic processes, particularly in the pharmaceutical and flavor industries.^{[1][3]}

The following table summarizes the key physical and chemical properties of **Pyrazine-2-carbaldehyde**.

Property	Value	Citations
Molecular Formula	C ₅ H ₄ N ₂ O	[1][2][4][5]
Molecular Weight	108.10 g/mol	[1][2][4][5]
CAS Number	5780-66-5	[4][6]
Appearance	Off-white to light yellow/brown crystalline solid or liquid	[1][2][3]
Odor	Mildly pungent, aromatic	[1]
Boiling Point	192.1 °C at 760 mmHg	[7][8]
Density	~1.2 g/cm ³	[7][8]
pKa	-0.15 ± 0.10 (Predicted)	[1]
XLogP3	-0.4	[4][7]
Topological Polar Surface Area	42.8 Å ²	[1][4]
Solubility	Sparingly soluble in water. Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[1][6]
IUPAC Name	pyrazine-2-carbaldehyde	[4][8]
SMILES	<chem>C1=CN=C(C=N1)C=O</chem>	[2][4][8]
InChI	InChI=1S/C5H4N2O/c8-4-5-3-6-1-2-7-5/h1-4H	[2][4]
InChIKey	DXBWJLDFSICTIH-UHFFFAOYSA-N	[2][4]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **Pyrazine-2-carbaldehyde**.

- ¹H NMR: Proton NMR spectra are available for this compound.[9]

- ^{13}C NMR: Carbon NMR data is also available.[9]
- IR Spectroscopy: Infrared spectroscopy data can be found in various databases.[9]
- Mass Spectrometry: Mass spectral data is available for structural confirmation.[9]

Researchers can access this spectral data through chemical databases like ChemicalBook for detailed analysis.[9][10]

Chemical Reactivity and Synthesis

Pyrazine-2-carbaldehyde's aldehyde group makes it a reactive compound, participating in various chemical transformations. It is a key building block in the synthesis of more complex molecules, including bioactive compounds and flavoring agents.[3] For instance, it undergoes condensation reactions with hydrazines to form hydrazones, which can be further modified.[11][12]

This section details a common laboratory procedure for the synthesis of **Pyrazine-2-carbaldehyde**. [6][7]

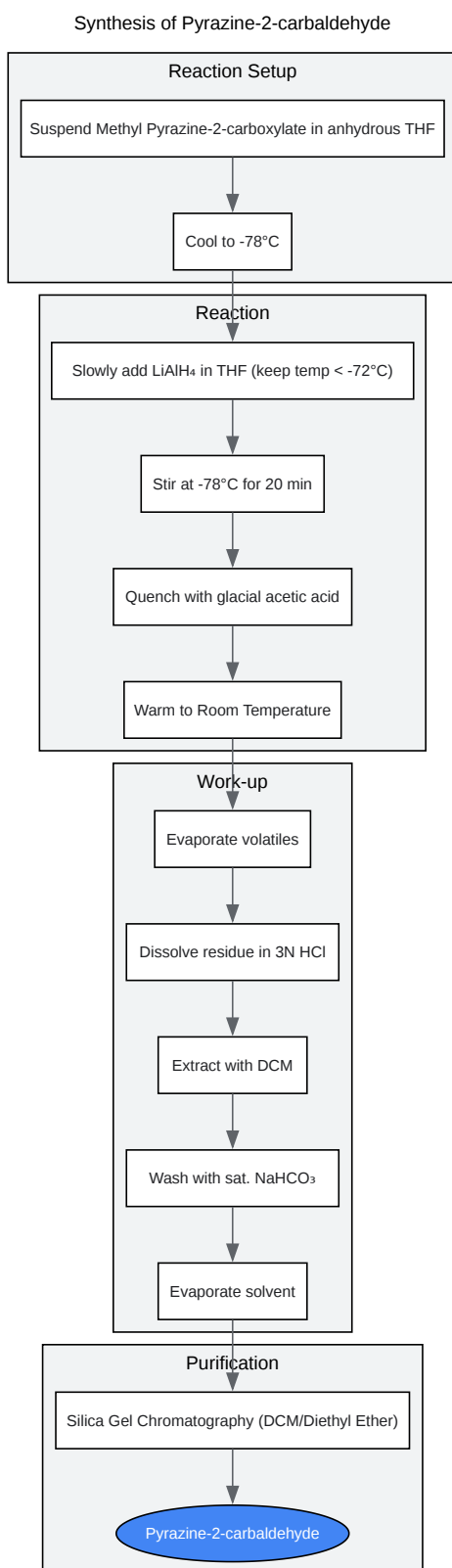
Materials:

- Methyl pyrazine-2-carboxylate
- Anhydrous Tetrahydrofuran (THF)
- Lithium aluminum hydride (LiAlH_4) solution in THF
- Glacial acetic acid
- 3N Hydrochloric acid (HCl)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Diethyl ether

- Silica gel for chromatography

Procedure:

- Suspend methyl pyrazine-2-carboxylate (1.0 eq) in anhydrous THF.
- Cool the suspension to -78°C .
- Slowly add a solution of lithium aluminum hydride in THF (0.5 eq), ensuring the temperature remains below -72°C .
- Stir the reaction mixture at -78°C for an additional 20 minutes after the addition is complete.
- Quench the reaction by adding glacial acetic acid.
- Allow the mixture to warm to room temperature.
- Remove the volatile components by evaporation.
- Dissolve the residue in 3N hydrochloric acid and extract with DCM.
- Combine the organic extracts and wash with saturated aqueous sodium bicarbonate solution.
- Evaporate the solvent.
- Purify the residue by silica gel chromatography, eluting with a gradient of DCM/diethyl ether to yield **Pyrazine-2-carbaldehyde**.[\[6\]](#)[\[7\]](#)



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Caption: Workflow for the synthesis of **Pyrazine-2-carbaldehyde**.

Applications in Research and Industry

Pyrazine-2-carbaldehyde is a versatile compound with several applications:

- **Flavor and Fragrance:** It is utilized in the flavor and fragrance industry to impart nutty, roasted, or caramel-like aromas to various products.[1]
- **Pharmaceutical Synthesis:** It serves as a crucial intermediate in the synthesis of bioactive molecules and heterocyclic scaffolds for drug discovery.[3][13]
- **Agrochemicals:** The pyrazine ring is a common motif in agrochemicals, and this aldehyde is a useful precursor.[3]
- **Specialty Chemicals:** It finds application in the synthesis of dyes and polymers where the aldehyde functionality can be further transformed.[3]

Safety and Handling

Pyrazine-2-carbaldehyde is classified as an irritant.[2][4][14]

- **Hazards:** It may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[2][4][14]
- **Precautions:** When handling this chemical, it is important to use personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[14][15] Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of vapors.[14][15]
- **First Aid:** In case of contact, wash the affected skin with soap and water.[15] For eye contact, rinse thoroughly with water for at least 15 minutes.[15] If inhaled, move the person to fresh air.[15] Seek medical attention if symptoms persist.

Always consult the Safety Data Sheet (SDS) for complete safety and handling information before working with this compound.[14][15]

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